

Personal protective equipment for handling AMG 837 calcium hydrate

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606554

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Essential Safety and Handling Guide for AMG 837 Calcium Hydrate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **AMG 837 calcium hydrate**. The following procedures are designed to ensure safe handling, from initial preparation to final disposal, in a laboratory setting.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula
AMG 837 calcium hydrate	1259389-38-2	C ₂₆ H ₂₁ F ₃ O ₃ .1/2Ca.H ₂ O

Immediate Safety Precautions

According to available safety data, **AMG 837 calcium hydrate** is not classified as a hazardous substance or mixture.^[1] However, it is prudent to handle all chemical compounds with a degree of care to minimize exposure. Key safety measures include avoiding the formation of dust and aerosols, and preventing contact with skin and eyes.^[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **AMG 837 calcium hydrate**.

Protection Type	Equipment	Specifications and Use
Eye Protection	Safety Glasses with Side Shields or Goggles	Essential to prevent eye contact with airborne powder.
Hand Protection	Nitrile Gloves	Wear standard laboratory gloves to prevent skin contact.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect clothing.
Respiratory Protection	Not generally required	As the compound is not classified as hazardous, respiratory protection is not typically necessary under normal handling conditions with adequate ventilation. If significant dust is generated, a dust mask (e.g., N95) may be considered.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Weighing:

- Ensure the work area, typically a chemical fume hood or a designated bench with local exhaust ventilation, is clean and uncluttered.
- Wear all required PPE as outlined in the table above.
- Carefully open the container to minimize the dispersion of the powder.
- Use a spatula to weigh the desired amount of **AMG 837 calcium hydrate** on a calibrated balance. Avoid creating dust clouds.

2. Solubilization:

- Add the weighed powder to the appropriate solvent in a suitable container.
- Gently swirl or stir the mixture to dissolve the compound. If necessary, use a sonicator.

3. Experimental Use:

- Handle solutions containing **AMG 837 calcium hydrate** with the same care as the solid powder, using appropriate PPE.
- Avoid splashes and aerosol generation.

4. Spill Response:

- In case of a small spill of the solid, gently sweep it up with a brush and dustpan, avoiding dust generation. Place the collected material in a sealed container for disposal.
- For a liquid spill, absorb it with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Clean the spill area with an appropriate solvent.

Disposal Plan

As **AMG 837 calcium hydrate** is not classified as a hazardous substance, disposal procedures for non-hazardous chemical waste should be followed. However, always adhere to local and institutional regulations.

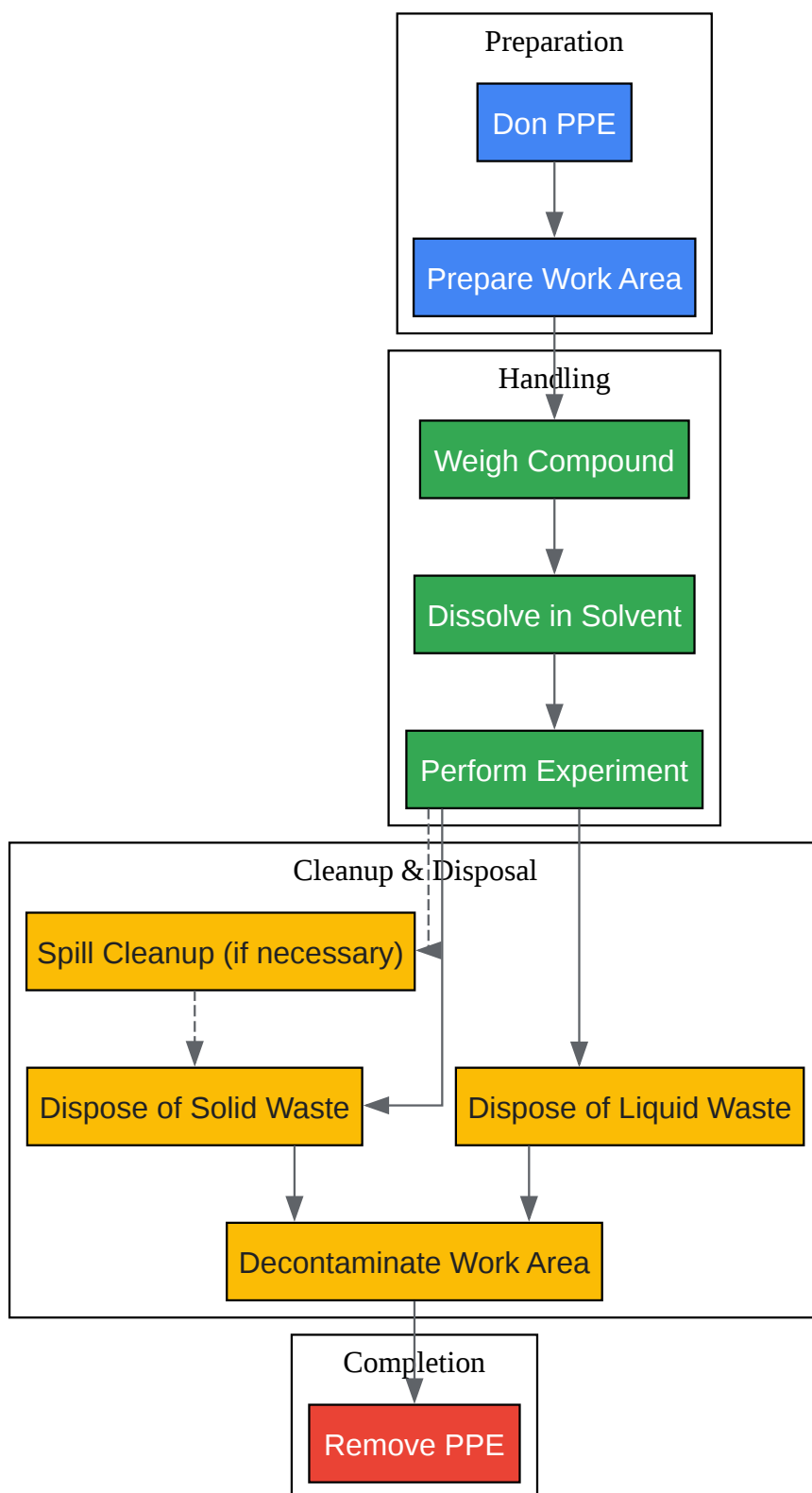
1. Unused Solid Material and Contaminated Disposables:

- Collect unused solid **AMG 837 calcium hydrate** and any disposables contaminated with the powder (e.g., weighing paper, gloves, paper towels) in a clearly labeled, sealed waste container.
- Dispose of the container in accordance with your institution's guidelines for non-hazardous solid chemical waste. This may include disposal in the regular laboratory trash if permitted.

2. Waste Solutions:

- Collect aqueous waste solutions in a designated, labeled container.
- Depending on institutional policies, small quantities of non-hazardous aqueous solutions may be permissible for drain disposal with copious amounts of water. Always confirm this with your institution's Environmental Health and Safety (EHS) office.
- Solutions containing organic solvents should be collected in a designated solvent waste container for proper disposal by your institution's EHS office.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **AMG 837 calcium hydrate**.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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